

2-Cyanoethyl acrylate molecular weight and formula

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Compound of Interest

Compound Name: 2-Cyanoethyl acrylate

Cat. No.: B092215

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A Technical Overview of 2-Cyanoethyl Acrylate

2-Cyanoethyl acrylate is a chemical compound with the molecular formula $C_6H_7NO_2$.^{[1][2][3][4][5]} It is also known by other names, including 2-cyanoethyl prop-2-enoate, beta-cyanoethyl acrylate, and 2-Propenoic acid, 2-cyanoethyl ester.^{[1][2]} This colorless liquid is utilized in a variety of industrial applications.^[1]

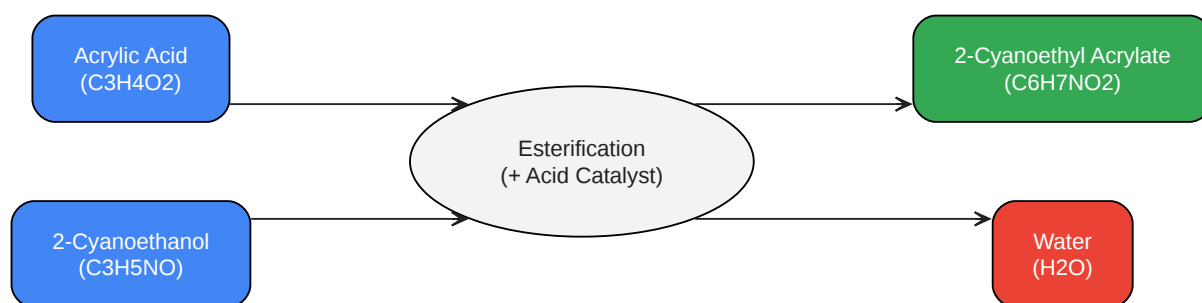
Physicochemical Properties

The fundamental molecular properties of **2-Cyanoethyl acrylate** are summarized in the table below. This data is essential for researchers and professionals in drug development and material science for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C6H7NO2	[1][2][3][4][5]
Molecular Weight	125.13 g/mol	[1][5]
Monoisotopic Mass	125.047678466 Da	[1][3]
IUPAC Name	2-cyanoethyl prop-2-enoate	[1]
Canonical SMILES	C=CC(=O)OCC#N	[1]
InChI Key	AEPWOCLBLLCOGZ-UHFFFAOYSA-N	[1][2]
CAS Number	106-71-8	[4]

Conceptual Synthesis Workflow

The synthesis of **2-Cyanoethyl acrylate** can be conceptually understood as an esterification reaction. This process generally involves the reaction of acrylic acid with 2-cyanoethanol (also known as hydracrylonitrile). An acid catalyst is typically employed to facilitate the reaction, which results in the formation of **2-Cyanoethyl acrylate** and water as a byproduct. The following diagram illustrates this logical relationship.



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Caption: Conceptual synthesis of **2-Cyanoethyl acrylate**.

Note: Experimental protocols would require specific laboratory details that are beyond the scope of this general technical guide. The provided workflow is a simplified representation of the chemical process.

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References

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